

Technical Guide: 2-Amino-4-imino-1(4H)-naphthalenone

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Compound of Interest

Compound Name: 2,5-Diamino-4-imino-1(4H)-naphthalenone

Cat. No.: B1195983

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Disclaimer: Initial searches for a compound with the exact nomenclature "**2,5-Diamino-4-imino-1(4H)-naphthalenone**" did not yield a specific, registered CAS number or associated experimental data. This guide therefore focuses on the closely related and structurally similar compound, 2-Amino-4-imino-1(4H)-naphthalenone, for which scientific data is available. It is presented here as the likely subject of interest for researchers in drug development and related scientific fields.

Introduction

2-Amino-4-imino-1(4H)-naphthalenone, also referred to as 2-Amino-1,4-naphthoquinone imine, is a naphthoquinone derivative. This class of compounds is of significant interest to the scientific community due to the diverse biological activities exhibited by its members, including anticancer, antimicrobial, and anti-inflammatory properties. This document provides a comprehensive overview of the available technical data for 2-Amino-4-imino-1(4H)-naphthalenone, its hydrochloride salt, and related derivatives, with a focus on its chemical properties, synthesis, and biological relevance.

Chemical and Physical Properties

The fundamental chemical and physical properties of 2-Amino-4-imino-1(4H)-naphthalenone and its monohydrochloride salt are summarized below. These data are crucial for experimental design, including dissolution, formulation, and in vitro and in vivo testing.

Property	Value	CAS Number
Compound Name	2-Amino-4-imino-1(4H)-naphthalenone	20513-06-8
Synonyms	2-Amino-1,4-naphthoquinone imine	
Molecular Formula	C ₁₀ H ₈ N ₂ O	
Molecular Weight	172.18 g/mol	
IUPAC Name	2-amino-4-iminonaphthalen-1(4H)-one	
Appearance	Data not available	
Solubility	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Compound Name	2-Amino-4-imino-1(4H)-naphthalenone HCl	5438-85-7
Synonyms	2-Amino-1,4-naphthoquinone imine hydrochloride	
Molecular Formula	C ₁₀ H ₉ ClN ₂ O	
Molecular Weight	208.65 g/mol	

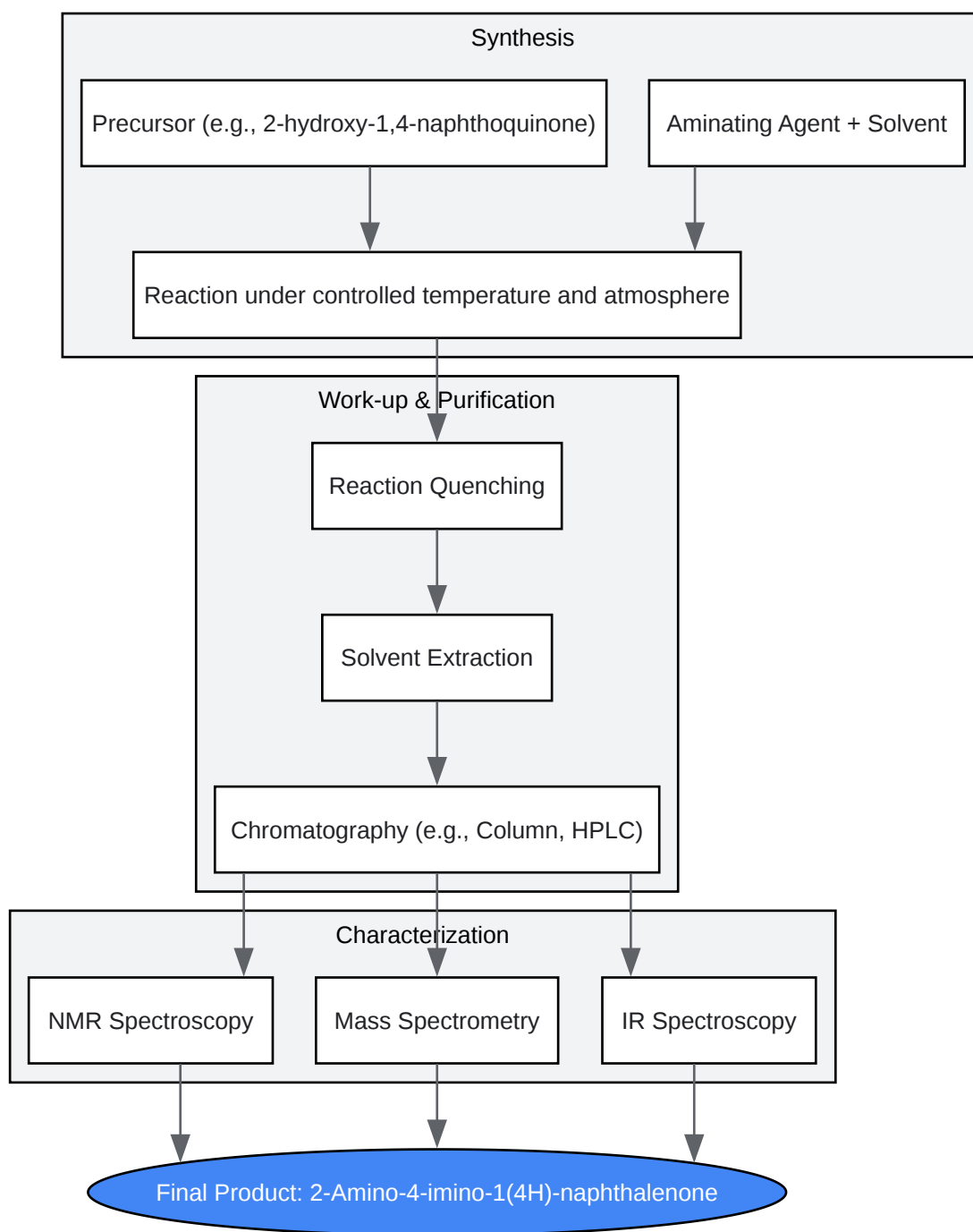
Synthesis and Experimental Protocols

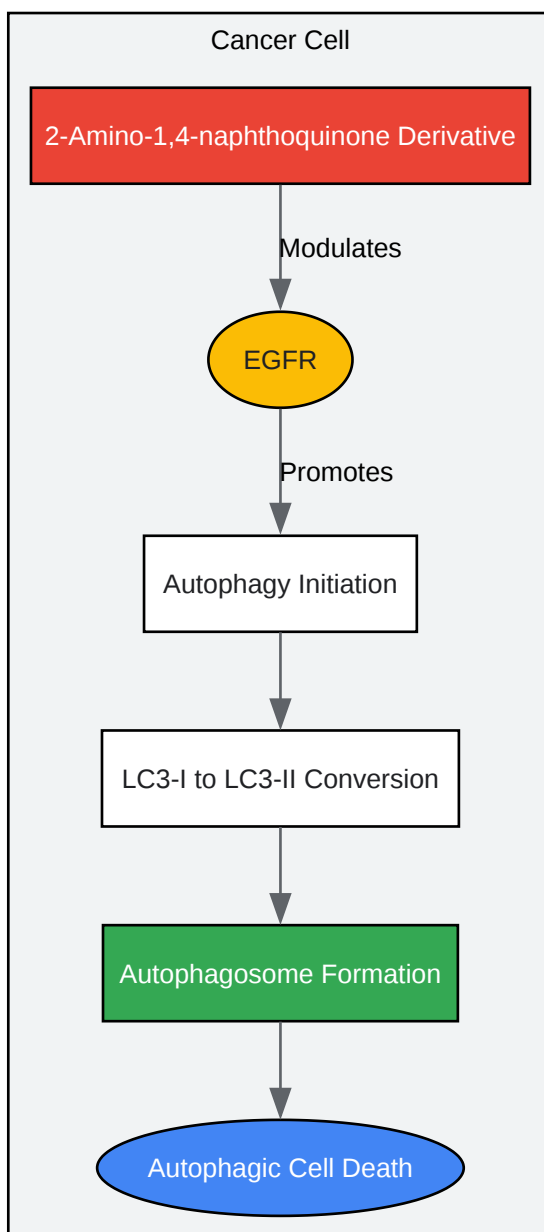
While a specific, detailed synthesis protocol for 2-Amino-4-imino-1(4H)-naphthalenone (CAS 20513-06-8) is not readily available in the searched literature, a general approach for the synthesis of related amino-naphthoquinone derivatives can be inferred from established methods. These often involve the reaction of a suitable naphthoquinone precursor with an amino source.

A plausible synthetic route, based on the synthesis of similar compounds, is the amination of a precursor such as 2-hydroxy-1,4-naphthoquinone.

General Experimental Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis, purification, and characterization of amino-naphthoquinone derivatives.





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